

Safeguarding Research: A Technical Guide to Handling Triclosan-d3

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Compound of Interest

Compound Name: Triclosan-d3

Cat. No.: B564716

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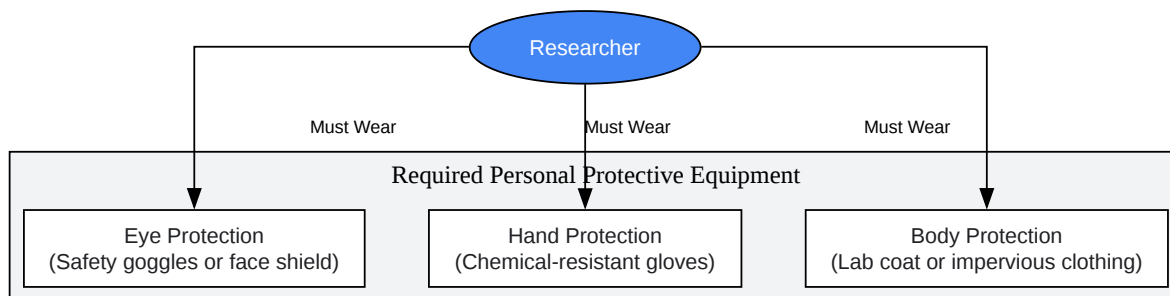
This guide provides an in-depth overview of the safety protocols and data associated with **Triclosan-d3**, a deuterated analog of the broad-spectrum antimicrobial agent, Triclosan. Understanding and implementing these guidelines is paramount to ensuring a safe laboratory environment and the integrity of research outcomes. **Triclosan-d3** is utilized in various research applications, including as an internal standard in analytical and pharmacokinetic studies.^{[1][2]}

Core Safety and Handling Protocols

Proper handling of **Triclosan-d3** is crucial to minimize exposure risks and prevent contamination. The following procedures are derived from established safety data sheets and should be strictly adhered to in a laboratory setting.

Personal Protective Equipment (PPE)

A foundational aspect of safe handling involves the consistent use of appropriate personal protective equipment.^{[1][3]}



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Caption: Personal Protective Equipment (PPE) for Handling **Triclosan-d3**.

Spill Management Protocol

In the event of a spill, a structured and calm response is necessary to mitigate any potential hazards.

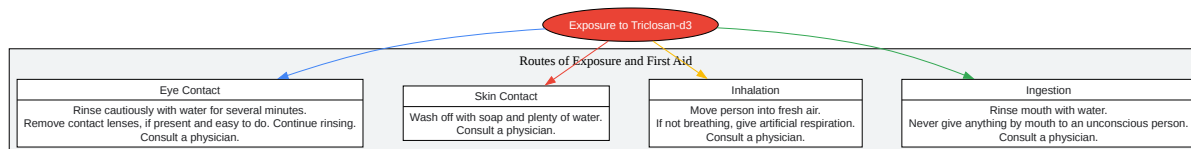


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Caption: Workflow for Responding to a **Triclosan-d3** Spill.

First Aid Measures

Immediate and appropriate first aid is critical in the event of accidental exposure.[3]



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Caption: First Aid Procedures for **Triclosan-d3** Exposure.

Quantitative Data Summary

The following tables summarize the key quantitative data for **Triclosan-d3**, compiled from various safety data sheets.

Physical and Chemical Properties

Property	Value	Reference
Chemical Formula	C ₁₂ H ₄ D ₃ Cl ₃ O ₂	[3]
Molecular Weight	292.56 g/mol	[2][4]
Physical State	Solid	[3]
Appearance	White to off-white solid	[3]
Melting Point	56 - 58 °C (133 - 136 °F)	[3]
Boiling Point	280 - 290 °C (536 - 554 °F)	[3]
Water Solubility	10 mg/L	[3]
Solubility in DMSO	≥ 100 mg/mL	[2]
Partition Coefficient (log Pow)	4.76	[3]

Toxicological Data

The toxicological data for Triclosan is often used as a reference for **Triclosan-d3** due to their structural similarity.

Test	Species	Route	Value	Reference
LD50	Rat	Oral	3,700 mg/kg	[3]
LD50	Rabbit	Dermal	9,300 mg/kg	[3]

Hazard Identification and Precautionary Statements

Triclosan-d3 is classified with the following hazard statements:

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]

Key precautionary statements include:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Experimental Protocols

The following protocols are standard procedures for safe handling and emergency response.

General Handling and Storage

Objective: To ensure the safe handling and storage of **Triclosan-d3** to maintain its integrity and prevent accidental exposure.

Methodology:

- Avoid contact with skin and eyes.[3]
- Prevent the formation of dust and aerosols.[3]
- Ensure adequate ventilation, preferably within a laboratory fume hood.[3]
- Store at room temperature in a well-ventilated area.[3]
- Keep containers tightly closed when not in use.
- Incompatible with strong oxidizing agents.[3]

Accidental Release Measures

Objective: To safely manage and clean up a spill of **Triclosan-d3**.

Methodology:

- Use personal protective equipment, including gloves, lab coat, and eye protection.[3]
- Avoid breathing dust by ensuring adequate ventilation.[3]
- Prevent the product from entering drains.[3]
- Carefully pick up the spilled material without creating dust.
- Place the collected material into a suitable, closed container for disposal.[3]

Firefighting Measures

Objective: To safely extinguish a fire involving **Triclosan-d3**.

Methodology:

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.[3][5]
- Firefighters should wear self-contained breathing apparatus if necessary.[3]

- Hazardous decomposition products under fire conditions include carbon oxides and hydrogen chloride gas.[3]

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